Comparison of antibacterial activity of azetidine-containing compounds.

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Compound of Interest

Compound Name:	*2-(Oxolan-3-yl)azetidine hydrochloride*
CAS No.:	*2138518-99-5*
Cat. No.:	*B2373688*

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Title: Comparative Guide to the Antibacterial Activity of Azetidine-Containing Compounds

Introduction Azetidines—highly strained, four-membered nitrogen-containing heterocycles—have long been recognized as the foundational pharmacophore of β-lactam antibiotics (azetidin-2-ones). However, modern drug discovery has unlocked the potential of non-β-lactam azetidine derivatives. By leveraging their structural rigidity, unique exit vectors, and enhanced metabolic stability, researchers are developing novel azetidine compounds that effectively bypass established bacterial resistance mechanisms.

As a Senior Application Scientist, I have structured this guide to provide an objective, data-driven comparison of azetidine-containing antibacterial agents. This document synthesizes mechanistic causality, quantitative efficacy, and self-validating experimental workflows to support researchers in optimizing azetidine scaffolds for drug development.

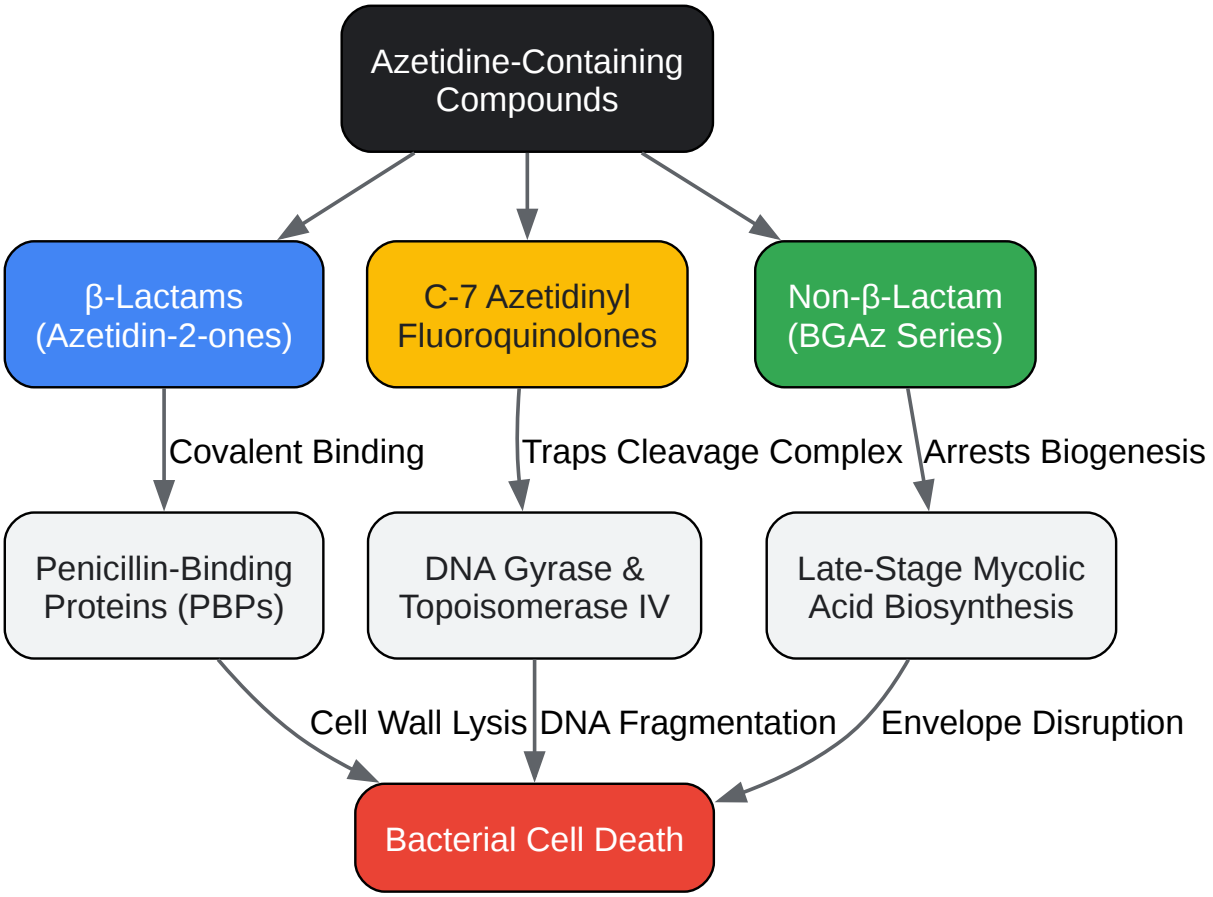
Mechanistic Divergence: How Azetidines Evade Resistance

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The antibacterial causality of azetidine compounds is entirely dictated by their structural functionalization. Minor changes in the substitution pattern fundamentally alter their cellular targets[1]:

- Azetidin-2-ones (β-lactams): The strained four-membered ring acts as a structural analog of the D-alanyl-D-alanine terminal of peptidoglycan precursors. They covalently bind to Penicillin-Binding Proteins (PBPs), halting cell wall cross-linking and inducing lysis.
- Azetidine-Fluoroquinolone Conjugates (e.g., E-4767): Integrating an azetidine ring at the C-7 position of the fluoroquinolone core drastically shifts the spectrum of activity. While standard piperazine substitutions favor Gram-negative penetration, the azetidine moiety enhances affinity for Gram-positive DNA gyrase and topoisomerase IV, effectively trapping the enzyme-DNA cleavage complex.
- Novel Anti-Tubercular Azetidines (BGAz Series): These non-β-lactam azetidines exhibit potent bactericidal activity against multidrug-resistant Mycobacterium tuberculosis (MDR-TB) with an undetectably low frequency of resistance. Mechanistic deconvolution reveals they arrest late-stage mycolic acid biosynthesis, disrupting the mycobacterial cell envelope via a previously uncharacterized pathway[2].

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Caption: Divergent antibacterial mechanisms of azetidine scaffolds targeting distinct cellular pathways.

Quantitative Efficacy: Comparative MIC Profiles

To objectively benchmark performance, the following table synthesizes the Minimum Inhibitory Concentration (MIC) data of representative azetidine compounds against key pathogens.

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Compound Class	Representative Compound	Target Pathogen	MIC Value	Key Pharmacological Advantage
Fluoroquinolone-Azetidine	E-4767	S. pneumoniae (Gram+)	0.007 - 0.5 µg/mL	8-fold more active than tosufloxacin; enhanced Gram-positive spectrum.
Nitroazetidine	Compound 22	S. aureus (Gram+)	1 - 2 µg/mL	High selectivity index; low cytotoxicity against eukaryotic cells[3].
Anti-TB Azetidine	BGAz-003	M. tuberculosis H37Rv	3.3 µM	Eradicates MDR-TB without generating detectable genetic resistance[2].
Azetidin-2-one	Compound 4e	M. tuberculosis	Moderate	Indole moiety at the C-4 position significantly enhances activity[1].

Structure-Activity Relationship (SAR) Insights

Successful optimization of azetidines relies on precise functionalization:

- Halogen and Nitro Substitutions: In densely functionalized 2-methylideneazetidines, placing a nitro group at C-3 and a para-chlorobenzyl group at N-1 (as seen in Compound 22) is critical for Gram-positive activity. The electron-withdrawing nitro group enhances target affinity, while the lipophilic chlorobenzyl group facilitates membrane penetration[3].

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- Stereochemical Constraints: For C-7 azetidinyl fluoroquinolones, the stereochemistry of the amino-methyl substituents on the azetidine ring dictates the pharmacokinetic profile. The specific spatial configuration provides optimal alignment within the DNA gyrase pocket while maintaining stability against serum degradation.

Experimental Methodology: Self-Validating MIC Determination (REMA)

To accurately benchmark the efficacy of novel azetidines against slow-growing pathogens like M. tuberculosis, the Resazurin Microtiter Assay (REMA) is the gold standard. This protocol is designed as a self-validating system: it relies on metabolic reduction rather than optical density, eliminating false positives caused by compound precipitation or dead cell debris[2].

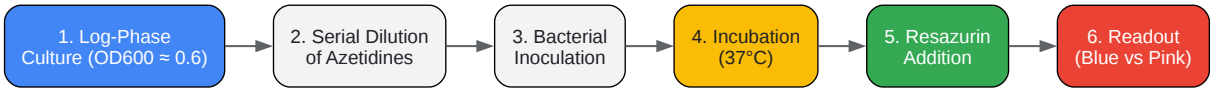
Step-by-Step Protocol:

- Inoculum Preparation: Culture the bacterial strain in appropriate broth (e.g., Middlebrook 7H9 supplemented with OADC for M. tuberculosis) until it reaches the log-phase (OD600 ≈ 0.6).
  - Causality: Log-phase cells are actively replicating and synthesizing cell wall components, ensuring the target pathways for azetidines are fully expressed and vulnerable.
- Compound Plating & Serial Dilution: Dispense 100 µL of broth into a 96-well plate. Add the azetidine compound to the first column and perform 2-fold serial dilutions across the plate.
  - Causality: Establishes a precise concentration gradient to pinpoint the exact threshold of inhibition.
- Bacterial Inoculation: Add 100 µL of the adjusted bacterial suspension (diluted 1:100) to each well. Include a growth control (no drug) and a sterile control (no bacteria).
- Incubation: Seal plates and incubate at 37°C for the required duration (e.g., 7 days for M. tuberculosis).
- Resazurin Addition & Readout: Add 30 µL of 0.02% resazurin solution to each well. Incubate for an additional 24-48 hours.

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- Causality: Viable bacteria reduce the blue, non-fluorescent resazurin to pink, highly fluorescent resorufin via active oxidoreductase enzymes. This metabolic conversion provides a definitive, quantifiable marker of cell viability, unaffected by the physical properties or color of the azetidine derivatives[2].

- Data Analysis: The MIC is defined as the lowest concentration of the compound that prevents the color change from blue to pink.



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Caption: Step-by-step workflow of the Resazurin Microtiter Assay for self-validating MIC determination.

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- To cite this document: BenchChem. [Comparison of antibacterial activity of azetidine-containing compounds.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2373688/docs#comparison-of-antibacterial-activity-of-azetidine-containing-compounds]

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